

Application Notes and Protocols for N-Alkylation of Morpholine-3-carbonitrile

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Compound of Interest

Compound Name: *Morpholine-3-carbonitrile*

Cat. No.: *B048010*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the N-alkylation of **morpholine-3-carbonitrile**, a key synthetic transformation for the development of novel therapeutic agents. The resulting N-alkylated **morpholine-3-carbonitrile** derivatives are valuable scaffolds in medicinal chemistry, finding applications as enzyme inhibitors and modulators of various biological pathways. This document outlines a robust and reproducible method for this synthesis, along with representative data and a visual workflow.

Introduction

Morpholine and its derivatives are prevalent structural motifs in a wide array of approved drugs and biologically active molecules.[1] The introduction of substituents on the morpholine nitrogen is a common strategy to modulate the potency, selectivity, and pharmacokinetic properties of these compounds. The N-alkylation of **morpholine-3-carbonitrile** provides a versatile platform for generating diverse libraries of compounds for drug discovery programs. The protocol described herein utilizes a direct N-alkylation approach with an alkyl halide in the presence of a suitable base.[2]

Quantitative Data Summary

The following table summarizes representative data for the N-alkylation of **morpholine-3-carbonitrile** with various alkyl halides, demonstrating the general applicability of the described protocol.

Entry	Alkyl Halide (R-X)	Product	Reaction Time (h)	Yield (%)
1	Benzyl Bromide	N-Benzyl-morpholine-3-carbonitrile	6	92
2	Ethyl Iodide	N-Ethyl-morpholine-3-carbonitrile	8	85
3	Propyl Bromide	N-Propyl-morpholine-3-carbonitrile	8	88
4	Butyl Bromide	N-Butyl-morpholine-3-carbonitrile	10	82

Experimental Protocol: N-Alkylation of Morpholine-3-carbonitrile

This protocol details a general procedure for the N-alkylation of **morpholine-3-carbonitrile** using an alkyl halide.

Materials:

- **Morpholine-3-carbonitrile**
- Alkyl halide (e.g., benzyl bromide, ethyl iodide)
- Potassium carbonate (K_2CO_3), anhydrous
- Acetonitrile (CH_3CN), anhydrous
- Round-bottom flask
- Magnetic stirrer and stir bar

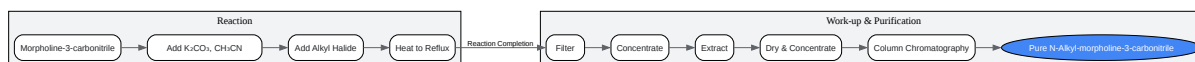
- Reflux condenser
- Inert atmosphere (Nitrogen or Argon)
- Standard laboratory glassware for work-up and purification
- Silica gel for column chromatography
- Ethyl acetate and hexanes for chromatography

Procedure:

- **Reaction Setup:** To a dry round-bottom flask under an inert atmosphere, add **morpholine-3-carbonitrile** (1.0 eq).
- **Addition of Reagents:** Add anhydrous acetonitrile to dissolve the starting material. To this solution, add anhydrous potassium carbonate (2.0 eq).
- **Addition of Alkylating Agent:** While stirring, add the alkyl halide (1.1 eq) dropwise to the reaction mixture at room temperature.
- **Reaction:** Heat the reaction mixture to reflux (approximately 82°C for acetonitrile) and monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature and filter off the potassium carbonate.
- **Solvent Removal:** Concentrate the filtrate under reduced pressure to remove the acetonitrile.
- **Extraction:** Dissolve the residue in ethyl acetate and wash with water (2 x 50 mL) and brine (1 x 50 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by silica gel column chromatography using a mixture of ethyl acetate and hexanes as the eluent to afford the pure N-alkylated **morpholine-3-carbonitrile**.

Visualization of the Experimental Workflow

The following diagram illustrates the general workflow for the N-alkylation of **morpholine-3-carbonitrile**.



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Caption: Experimental workflow for the N-alkylation of **morpholine-3-carbonitrile**.

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References

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- 2. benchchem.com [benchchem.com]
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